

Introduction: Understanding Butyl 4-isocyanatobenzoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Butyl 4-isocyanatobenzoate

CAS No.: 102561-47-7

Cat. No.: B025458

[Get Quote](#)

Butyl 4-isocyanatobenzoate is an organic compound featuring both an isocyanate functional group ($-N=C=O$) and a butyl benzoate moiety. Its unique bifunctional nature makes it a valuable reagent and building block in various scientific domains, particularly in polymer chemistry and drug discovery. The highly reactive isocyanate group readily participates in nucleophilic addition reactions, making it a key component in the synthesis of polyurethanes, ureas, and other complex organic molecules.^[1] In pharmaceutical and agrochemical research, it serves as an intermediate for creating novel compounds with potential biological activity.^[1]

Given its utility, a thorough understanding of its safety profile is paramount for researchers, scientists, and drug development professionals. This guide provides a comprehensive overview of the hazards, handling procedures, and emergency responses associated with **Butyl 4-isocyanatobenzoate**, drawing from established data on isocyanates to ensure the highest standards of laboratory safety.

Hazard Identification and GHS Classification

While a specific, comprehensive Safety Data Sheet (SDS) for **Butyl 4-isocyanatobenzoate** (CAS No. 102561-47-7) is not universally published, its hazard profile can be reliably inferred

from the well-documented risks of the isocyanate class of compounds and data on structurally similar molecules like tert-**butyl 4-isocyanatobenzoate**.^{[1][2]} Isocyanates are recognized for their potent sensitizing effects and irritant properties.

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating these hazards. **Butyl 4-isocyanatobenzoate** is expected to carry the following classifications:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.^{[3][4]}
- Skin Corrosion/Irritation: Causes skin irritation.^{[3][4]}
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.^{[3][4]}
- Respiratory or Skin Sensitization: May cause allergy or asthma symptoms or breathing difficulties if inhaled. May cause an allergic skin reaction.^[2]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.^[2]

These classifications are visually represented by GHS pictograms, which serve as an immediate warning of the primary hazards.

Caption: GHS Pictograms for Health Hazard and Irritation.

Toxicological Profile and Health Effects: The Isocyanate Threat

The primary toxicological concern with isocyanates is their ability to act as sensitizers. The electrophilic carbon atom in the isocyanate group ($-N=C=O$) readily reacts with nucleophilic functional groups found in biological macromolecules, such as the amino groups in proteins.^[1] This can lead to a cascade of adverse health effects.

Key Health Hazards:

- Respiratory Sensitization: This is the most severe health effect of isocyanate exposure. Initial exposure may cause irritation of the nose, throat, and lungs.^[2] Subsequent exposures, even at extremely low concentrations, can trigger a severe, asthma-like allergic reaction in

sensitized individuals.[5] Symptoms include wheezing, shortness of breath, and chest tightness. This sensitization can be permanent.[5]

- **Skin Sensitization and Irritation:** Direct contact can cause skin irritation, characterized by redness and inflammation. Repeated or prolonged contact may lead to allergic contact dermatitis, an itchy, eczematous rash.
- **Eye Irritation:** The compound is a serious eye irritant.[4] Vapors can cause tearing (lachrymation), and direct contact with the liquid can result in severe irritation and potential damage to the cornea.[6]
- **Carcinogenicity:** Some isocyanates are suspected of causing cancer (GHS Carcinogenicity Category 2).[2] While specific data for **Butyl 4-isocyanatobenzoate** is lacking, this potential hazard should be considered, and exposure must be minimized.

Toxicological Data (Representative of Isocyanates)

Acute Toxicity (Inhalation)	LC50 (Rat, 4h): 1.59 mg/L (for tert-Butyl isocyanate)[7]
Hazard Statement	Fatal if inhaled (for some isocyanates)[7][8]
Primary Routes of Exposure	Inhalation, Skin Contact, Eye Contact
Target Organs	Respiratory System, Skin, Eyes[9]

Emergency Protocols: First Aid and Fire-Fighting

A rapid and informed response is critical in the event of an exposure or accident. All personnel working with this compound must be familiar with these procedures.

First-Aid Measures

The immediate goal of first aid is to remove the individual from exposure and decontaminate them as quickly and safely as possible.

Step-by-Step First-Aid Protocol:

- Inhalation:
 - Immediately move the affected person to fresh air.[\[10\]](#)
 - If breathing is difficult, provide oxygen. If breathing has stopped, trained personnel should administer artificial respiration.[\[6\]](#)
 - Seek immediate medical attention. Symptoms of pulmonary edema can be delayed.[\[5\]](#)
- Skin Contact:
 - Immediately remove all contaminated clothing and shoes.[\[11\]](#)
 - Wash the affected skin area with plenty of soap and water for at least 15 minutes.[\[6\]](#)
 - Seek medical attention if irritation develops or persists.
- Eye Contact:
 - Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[10\]](#)
 - Remove contact lenses if present and easy to do. Continue rinsing.[\[8\]](#)
 - Seek immediate medical attention.
- Ingestion:
 - Do NOT induce vomiting.[\[6\]](#)
 - Rinse the mouth with water.[\[8\]](#)
 - If the person is conscious, give them a small amount of water to drink.
 - Seek immediate medical attention.

Caption: Workflow for Emergency First-Aid Response to Isocyanate Exposure.

Fire-Fighting Measures

While **Butyl 4-isocyanatobenzoate** itself may have a high flash point (133°C)[12], many isocyanates are flammable and can form explosive mixtures with air.[13][14]

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[13]
- Unsuitable Extinguishing Media: DO NOT USE WATER. Isocyanates react violently with water, generating CO₂ gas. This can cause a dangerous pressure buildup in closed containers, leading to rupture.[5]
- Hazardous Combustion Products: Thermal decomposition can release highly toxic gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen cyanide (HCN). [14]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive-pressure mode.[14]

Safe Handling, Storage, and Spill Management

The key to safely working with **Butyl 4-isocyanatobenzoate** is to prevent exposure through a combination of engineering controls, administrative procedures, and personal protective equipment (PPE).

Handling and Storage

- Engineering Controls: All work must be conducted in a certified chemical fume hood to prevent inhalation of vapors.[13] An eyewash station and safety shower must be readily accessible.[14]
- Handling Procedures:
 - Avoid contact with skin, eyes, and clothing.[11]
 - Avoid breathing vapors or mists.[8]

- Keep containers tightly closed when not in use.
- Store under an inert atmosphere (e.g., nitrogen or argon) to prevent reaction with moisture.^[14]
- Storage Conditions:
 - Store in a cool, dry, well-ventilated area away from heat and sources of ignition.^[11]
 - Keep containers tightly sealed.^[7]
 - Incompatible Materials: Store separately from water, alcohols, amines, strong bases, and strong acids. These materials react exothermically and can cause hazardous polymerization.^{[1][6]}

Caption: Hierarchy of Controls for Managing Chemical Exposure.

Accidental Release and Spill Cleanup

In the event of a spill, evacuate the area immediately and ensure adequate ventilation. Only trained personnel with appropriate PPE should perform cleanup.

Step-by-Step Spill Cleanup Protocol:

- Control and Contain: Remove all sources of ignition.^[13] Wear the appropriate PPE as outlined in the table below.
- Neutralize: Cover the spill with an inert absorbent material such as vermiculite, sand, or commercial sorbent.
- Decontaminate: Slowly and carefully add a decontamination solution to the absorbed material. A common formulation is a mixture of water (90%), concentrated ammonia (8%), and liquid detergent (2%). The ammonia reacts with the isocyanate to form inert polyureas.
- Collect: Allow the mixture to stand for at least 30 minutes. Then, scoop the material into a suitable, open-top container. Do not seal the container immediately, as CO₂ may still be evolving.^[5]

- Dispose: The collected waste must be disposed of as hazardous chemical waste in accordance with all local, state, and federal regulations.[13]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls are the primary means of exposure prevention, but a robust PPE program is a critical secondary defense.

Personal Protective Equipment (PPE)	
Eye/Face Protection	Chemical safety goggles and a face shield are required.[14]
Skin Protection	Wear a chemically resistant lab coat. Ensure gloves are compatible with isocyanates. Butyl rubber or laminate film gloves are often recommended. Inspect gloves for tears or holes before each use.[13]
Respiratory Protection	If working outside of a fume hood or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[14] For significant releases, a self-contained breathing apparatus (SCBA) is required.[7]
Occupational Exposure Limits (OELs)	While a specific OEL for Butyl 4-isocyanatobenzoate is not established, the limits for other isocyanates are very low. For example, the OSHA PEL and ACGIH TLV for many diisocyanates are in the low parts-per-billion (ppb) range. All work should aim to keep exposure as low as reasonably achievable.[2]

Physical and Chemical Properties

Understanding the physical properties of **Butyl 4-isocyanatobenzoate** is essential for its safe handling and use in experimental design.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₃ NO ₃	[12]
Molecular Weight	219.24 g/mol	[1]
CAS Number	102561-47-7	[12]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	312.6 °C at 760 mmHg	[12]
Flash Point	133 °C	[12]
Density	1.105 g/cm ³	[12]
Vapor Pressure	0.000524 mmHg at 25°C	[12]
Solubility	Reacts with water and alcohol. Soluble in many organic solvents like dichloromethane. [1]	

Stability and Reactivity

The high reactivity of the isocyanate group dictates the stability profile of this compound.

- **Reactivity:** The compound is highly reactive with nucleophiles. It reacts readily with water, alcohols, amines, and thiols to form ureas or carbamates.[\[1\]](#)
- **Reaction with Water:** Reacts with water to produce an unstable carbamic acid, which decomposes to form an amine and carbon dioxide gas. This reaction is exothermic and the pressure buildup can be hazardous in a closed system.[\[1\]](#)
- **Hazardous Polymerization:** Polymerization can be initiated by contact with incompatible materials like strong bases, acids, or water, or by high temperatures. This reaction can be vigorous and generate significant heat.[\[1\]](#)[\[6\]](#)

- Conditions to Avoid: High temperatures, moisture, and contact with incompatible materials.[\[6\]](#)

Conclusion

Butyl 4-isocyanatobenzoate is a valuable chemical tool for researchers, but its use demands a high level of respect for its potential hazards. The primary risks—respiratory and skin sensitization, and severe irritation—stem from the reactive isocyanate group. By implementing a multi-layered safety strategy that combines robust engineering controls, meticulous handling procedures, appropriate personal protective equipment, and thorough emergency preparedness, scientists can effectively mitigate these risks. Adherence to the principles and protocols outlined in this guide is essential for ensuring a safe and productive research environment.

References

- Safe Work Australia. (2015). Guide to Handling Isocyanates. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 91619162, Tert-butyl 4-isocyanobenzoate. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 2735695, 1-Tert-butyl-4-isocyanatobenzene. [\[Link\]](#)
- Chemos GmbH & Co.KG. (2019). Safety Data Sheet: methyl isocyanate. [\[Link\]](#)
- Huntsman Building Solutions. (2021). Safety Data Sheet: Isocyanate Component A. [\[Link\]](#)
- GAF. (2024). GAF M-Thane Part B SDS. [\[Link\]](#)
- ISOCYANATE 174 Safety Data Sheet. (2015). [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 589805, Ethyl 4-isocyanatobenzoate. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Buy Tert-butyl 4-isocyanatobenzoate | 75294-50-7 \[smolecule.com\]](#)
- [2. safeworkaustralia.gov.au \[safeworkaustralia.gov.au\]](#)
- [3. 1-Tert-butyl-4-isocyanatobenzene | C11H13NO | CID 2735695 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. Ethyl 4-isocyanatobenzoate | C10H9NO3 | CID 589805 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. gaf.com \[gaf.com\]](#)
- [6. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- [7. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [8. chemos.de \[chemos.de\]](#)
- [9. Methyl 4-isocyanatobenzoate 98 23138-53-6 \[sigmaaldrich.com\]](#)
- [10. merckmillipore.com \[merckmillipore.com\]](#)
- [11. assets.thermofisher.cn \[assets.thermofisher.cn\]](#)
- [12. echemi.com \[echemi.com\]](#)
- [13. fishersci.com \[fishersci.com\]](#)
- [14. fishersci.com \[fishersci.com\]](#)
- [To cite this document: BenchChem. \[Introduction: Understanding Butyl 4-isocyanatobenzoate\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b025458/docs#introduction-understanding-butyl-4-isocyanatobenzoate\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)